

Dehydro-ZINC39395747: A Molecular Probe for Investigating Nitric Oxide Signaling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dehydro-ZINC39395747

Cat. No.: B1683641

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Application Notes and Protocols for Researchers

Dehydro-ZINC39395747 is a derivative of the potent cytochrome b5 reductase 3 (CYB5R3) inhibitor, ZINC39395747.^[1] The parent compound, ZINC39395747, has been identified as a valuable chemical tool for studying the intricate role of CYB5R3 in cellular signaling, particularly in the regulation of nitric oxide (NO) bioavailability.^{[1][2]} These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **Dehydro-ZINC39395747** as a tool for exploring NO signaling pathways. While specific quantitative data for **Dehydro-ZINC39395747** is not yet publicly available, the information presented herein is based on the established activity of its parent compound, ZINC39395747, and provides a framework for its application and further characterization.

Background

Nitric oxide (NO) is a pleiotropic signaling molecule involved in a vast array of physiological processes, including vasodilation, neurotransmission, and the immune response. The bioavailability of NO is tightly regulated, and its dysregulation is implicated in numerous pathological conditions such as hypertension and endothelial dysfunction.^{[3][4]}

Cytochrome b5 reductase 3 (CYB5R3) is a key enzyme that has been shown to influence NO signaling.^[2] By inhibiting CYB5R3, small molecules can modulate NO bioavailability, offering a powerful approach to dissect the downstream effects of NO in various cellular contexts. ZINC39395747 has emerged as a potent and specific inhibitor of CYB5R3.^{[1][2]} As a

derivative, **Dehydro-ZINC39395747** is presumed to share this mechanism of action and is therefore a valuable tool for NO signaling research.

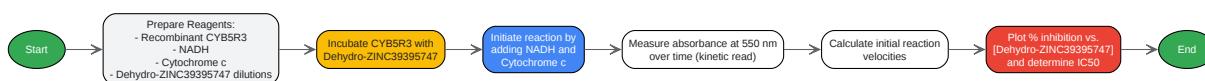
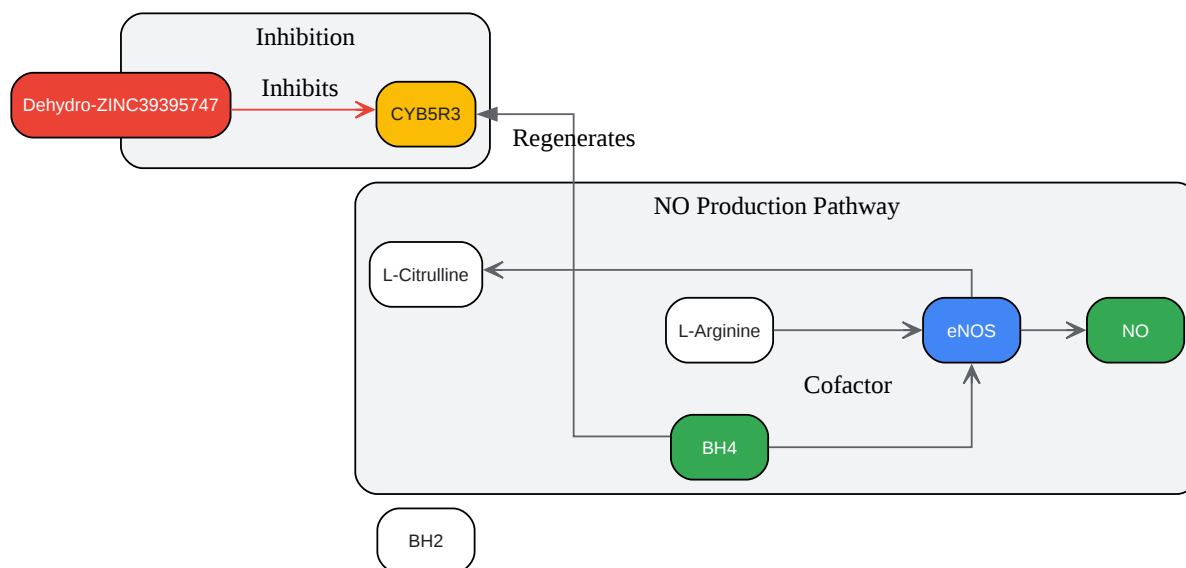
Quantitative Data Summary

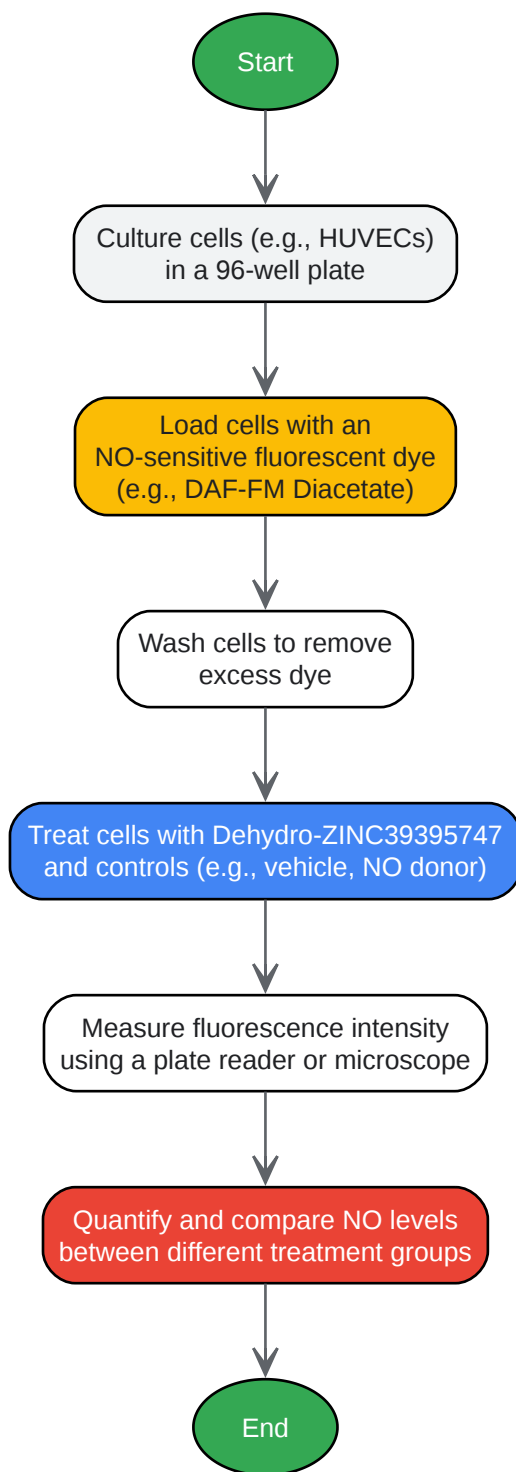
The following table summarizes the known quantitative data for the parent compound, ZINC39395747. It is recommended that researchers perform dose-response experiments to determine the specific potency of **Dehydro-ZINC39395747** in their experimental systems.

Compound	Target	IC50	Kd	Reference
ZINC39395747	Cytochrome b5 Reductase 3 (CYB5R3)	9.14 μ M	1.11 μ M	[1]
Dehydro- ZINC39395747	Cytochrome b5 Reductase 3 (CYB5R3)	Not yet reported	Not yet reported	-

Signaling Pathway

Dehydro-ZINC39395747 is proposed to increase nitric oxide (NO) bioavailability by inhibiting cytochrome b5 reductase 3 (CYB5R3). This inhibition is thought to lead to an increase in the levels of tetrahydrobiopterin (BH4), a critical cofactor for nitric oxide synthase (eNOS). With increased BH4 availability, eNOS can more efficiently produce NO from L-arginine.





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